

# A Comprehensive Technical Guide to the Safe Handling of 4-Chlorobenzenesulfonic Acid

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## Compound of Interest

Compound Name: 4-Chlorobenzenesulfonic acid

Cat. No.: B151769

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This guide provides an in-depth overview of the safety data and handling precautions for **4-Chlorobenzenesulfonic acid**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets (SDS) and chemical databases to ensure a comprehensive understanding of its properties and associated hazards.

## Chemical Identification and Properties

**4-Chlorobenzenesulfonic acid** (CAS No. 98-66-8) is an organic compound with the molecular formula  $C_6H_5ClO_3S$ .<sup>[1][2]</sup> It is commonly used as an intermediate in the synthesis of pharmaceuticals and dyes.<sup>[1][3]</sup> This compound typically appears as a white to grayish or light yellow crystalline solid.<sup>[1][4]</sup> It is soluble in water and ethanol.<sup>[1][4]</sup>

Table 1: Physical and Chemical Properties of **4-Chlorobenzenesulfonic Acid**

Property	Value	Reference
Molecular Weight	192.62 g/mol	[2]
Appearance	White to grayish crystalline solid/flakes	[1][4]
Melting Point	102 - 137 °C	[3][4][5]
Boiling Point	149 °C at 22 mmHg	[3][6]
Water Solubility	Soluble, may cause faint turbidity	[1][3][4][5]
pKa	-0.83 ± 0.50 (Predicted)	[1][3]
Stability	Stable under recommended storage conditions	[1][2][3]
Hygroscopicity	Can be hygroscopic, absorbs moisture from the air	[4]

## Hazard Identification and Classification

**4-Chlorobenzenesulfonic acid** is classified as a hazardous substance. It is harmful if swallowed and causes severe skin burns and eye damage.[2][7] It may also be corrosive to metals.[7][8]

Table 2: GHS Hazard Classification and Statements

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Skin Corrosion	1B / 1C	H314: Causes severe skin burns and eye damage[2][7]
Serious Eye Damage	1	H318: Causes serious eye damage[7]
Corrosive to Metals	1	H290: May be corrosive to metals[7][8]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when handling **4-Chlorobenzenesulfonic acid** to minimize risk.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is required:

- Eye Protection: Chemical safety glasses or a face shield are essential.[2]
- Hand Protection: Handle with suitable chemical-resistant gloves. Gloves must be inspected prior to use.[2]
- Skin and Body Protection: Wear appropriate protective clothing, such as a lab coat or chemical-resistant suit, to prevent skin contact.[3]
- Respiratory Protection: In case of dust formation, use a NIOSH-approved respirator.[2]

## Engineering Controls

Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[2]  
[9] Eyewash stations and safety showers must be readily accessible.[9][10]

## Storage

Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][3] Keep containers tightly closed to prevent moisture absorption.[4]  
[7] The storage area should be designated for corrosive materials.[1][11]

## Disposal

Disposal of **4-Chlorobenzenesulfonic acid** and its containers must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[2]

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Table 3: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician immediately.[2]
Skin Contact	Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Consult a physician.[2][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician immediately.[2][7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[2][11]

In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]  
Firefighters should wear self-contained breathing apparatus.[2]

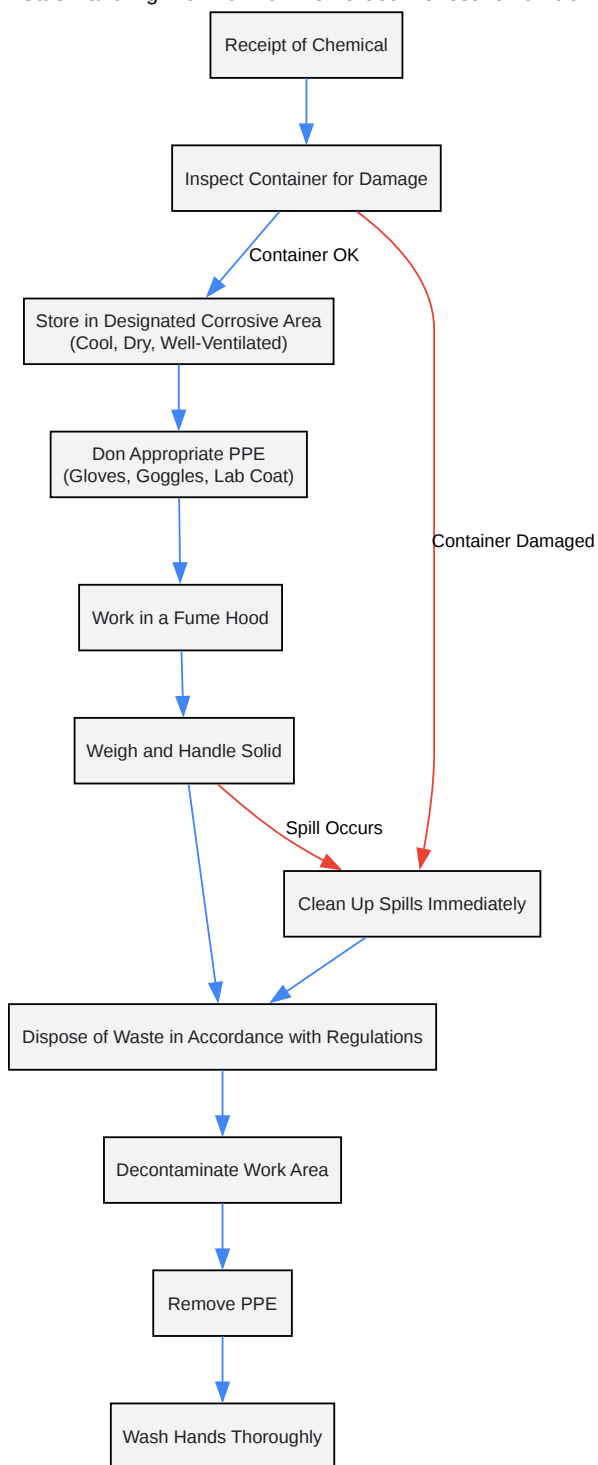
## Toxicological and Ecological Information

Detailed toxicological studies on **4-Chlorobenzenesulfonic acid** are limited in the provided search results. It is known to be harmful if swallowed and causes severe burns.[2][11] No components of this product at levels greater than or equal to 0.1% are identified as probable, possible or confirmed human carcinogens by IARC.[2] Information on its ecological impact is not extensively detailed, but care should be taken to prevent its release into the environment.  
[2]

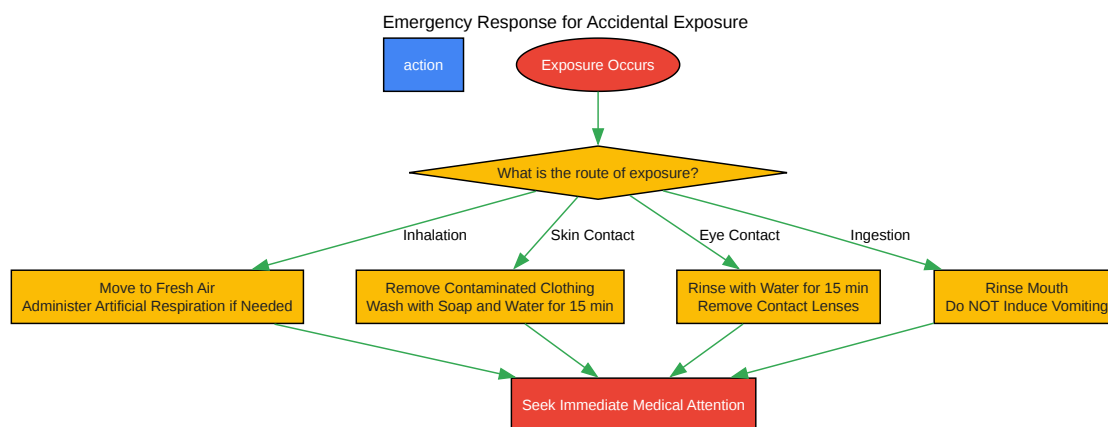
## Visualized Workflows

The following diagrams illustrate the logical flow for safe handling and emergency response.

## Safe Handling Workflow for 4-Chlorobenzenesulfonic Acid

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Caption: Workflow for the safe handling of **4-Chlorobenzenesulfonic acid**.



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Caption: Decision tree for emergency response to accidental exposure.

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